

o-Toluic acid-13C safety data sheet and handling precautions

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Compound of Interest

Compound Name: o-Toluic acid-13C

Cat. No.: B3044200

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An In-depth Technical Guide to the Safe Handling of **o-Toluic acid-13C**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **o-Toluic acid-13C**, a stable isotope-labeled compound used in research and development.^[1] Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of experimental work.

Hazard Identification and Classification

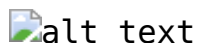
o-Toluic acid-13C is classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[2] The primary hazards are associated with irritation to the skin, eyes, and respiratory system, and it is harmful if swallowed.^[3]

GHS Classification:^[2]^[3]

- Acute Toxicity, Oral: Category 4
- Skin Corrosion/Irritation: Category 2
- Serious Eye Damage/Eye Irritation: Category 2A
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation: Category 3

GHS Label Elements:

- Pictogram:



- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Precautionary Statements: A comprehensive list of precautionary statements is provided in the handling and storage section of this guide.

Physical and Chemical Properties

Understanding the physical and chemical properties of **o-Toluic acid-13C** is essential for its safe handling and storage.

Property	Value	Reference
Chemical Formula	C ₇ ¹³ CH ₈ O ₂	
CAS Number	70838-82-3	
Molecular Weight	137.16 g/mol	
Appearance	White to off-white crystalline solid/powder	
Melting Point	102 - 107 °C (216 - 221 °F)	
Boiling Point	258 - 259 °C (496 - 498 °F)	
Flash Point	148 °C (298 °F)	
Solubility	1.2 g/L in water	
Auto-ignition Temperature	495 °C (923 °F)	

Safe Handling and Storage Protocols

Proper handling and storage are critical to minimize exposure and maintain the quality of **o-Toluic acid-13C**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. However, the following are generally recommended:

PPE Type	Specification	Reference
Eye/Face Protection	Safety glasses with side-shields or goggles.	
Hand Protection	Protective gloves (e.g., nitrile rubber).	
Skin and Body Protection	Impervious clothing, such as a lab coat.	
Respiratory Protection	Use a suitable respirator if ventilation is inadequate or dust is generated.	

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust, fumes, or vapors.
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Minimize dust generation and accumulation.

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids/alkalis, and reducing agents.
- Recommended storage temperature is -20°C for powder form.

Emergency Procedures and First Aid

Immediate and appropriate action is crucial in the event of an exposure.

Exposure Route	First Aid Measures	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.	
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.	
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.	

Spill Response Protocol

- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so.
- Absorb: Use an inert material (e.g., sand, diatomite) to absorb the spill.

- **Collect:** Sweep or vacuum up the spilled material and place it into a suitable, labeled container for disposal.
- **Decontaminate:** Clean the spill area thoroughly.
- **Dispose:** Dispose of the waste in accordance with local, state, and federal regulations.

Toxicological Information

The toxicological data for **o-Toluic acid-13C** is limited. The information below is based on the unlabeled compound, o-Toluic acid.

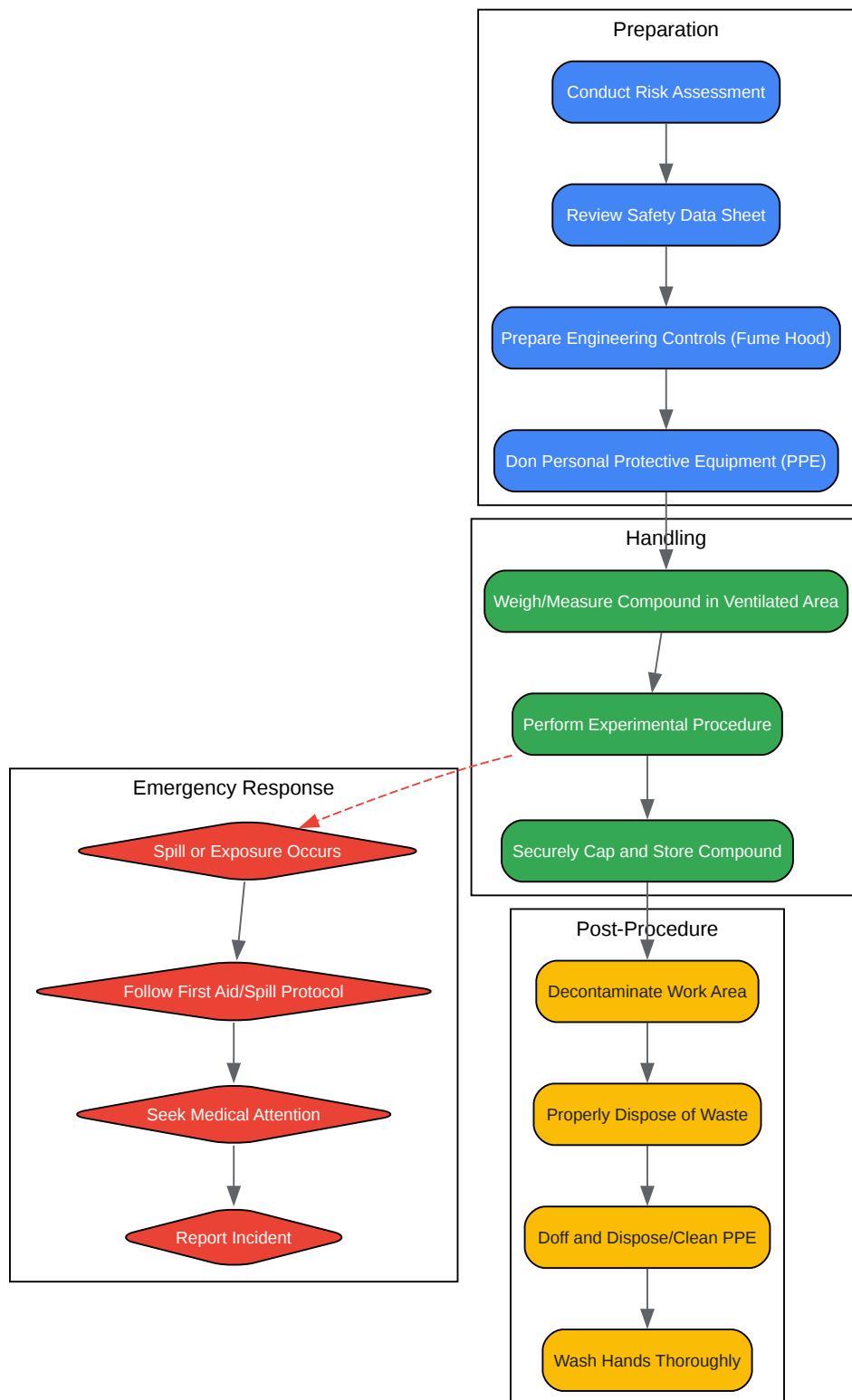
Toxicity Metric	Value	Species	Reference
LD50 (Intraperitoneal)	422 mg/kg	Mouse	

- **Carcinogenicity:** No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.
- **Symptoms of Exposure:** May cause redness and pain upon eye contact, and inflammation, itching, scaling, or blistering with skin contact. Inhalation can lead to respiratory irritation, and ingestion may cause gastrointestinal irritation.

Experimental Workflow and Logic Diagrams

To ensure safety and procedural correctness, a standardized workflow should be followed when handling **o-Toluic acid-13C**.

Safe Handling Workflow for o-Toluic acid-13C

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **o-Toluic acid-13C**.

This document is intended as a guide and should not replace a thorough review of the official Safety Data Sheet (SDS) provided by the supplier. Always consult the most current SDS for **o-Toluic acid-13C** before use.

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- To cite this document: BenchChem. [o-Toluic acid-13C safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3044200#o-toluic-acid-13c-safety-data-sheet-and-handling-precautions]

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